

Personal protective equipment for handling Diethyl diallylmalonate

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Compound of Interest

Compound Name: *Diethyl diallylmalonate*

Cat. No.: *B042340*

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Essential Safety and Handling Guide for Diethyl Diallylmalonate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Diethyl diallylmalonate** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Identifier:

- Name: **Diethyl diallylmalonate**
- Synonyms: Diethyl 2,2-diallylmalonate
- CAS Number: 3195-24-2[1][2]
- Molecular Formula: $(H_2C=CHCH_2)_2C(CO_2C_2H_5)_2$

Immediate Safety Concerns and First Aid

Diethyl diallylmalonate is known to cause skin, eye, and respiratory tract irritation.[2][3] The toxicological properties of this material have not been fully investigated.[2][3]

| Exposure Route | First Aid Measures |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [3] |
| Skin Contact | Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention. [3] |
| Inhalation | Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. [3] |
| Ingestion | Do not induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3] |

Personal Protective Equipment (PPE)

Engineering controls, such as adequate ventilation, should be the primary method of exposure control.[\[3\]](#) When handling **Diethyl diallylmalonate**, the following PPE is mandatory:

| PPE Category | Specification |
|-----------------|---|
| Eye Protection | Chemical splash goggles are required.[3] In situations with a high splash potential, a face shield should be worn in addition to goggles.[4] |
| Hand Protection | Wear appropriate chemical-resistant gloves to prevent skin exposure.[3] The choice of glove material should be based on resistance to permeation by the chemical.[4] |
| Body Protection | Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[3] |
| Respiratory | Use in a well-ventilated area. If exposure limits are likely to be exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3] A respiratory protection program that meets OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. |

Operational Handling and Storage

Handling:

- Avoid breathing vapor, mist, or gas.[3]
- Avoid contact with skin and eyes.[3]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[2]
- Wash hands thoroughly after handling.[2]

Storage:

- Store in a cool, dry place.[3]

- Keep the container tightly closed.[2][3]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases. [3]

Spill and Disposal Plan

Accidental Release Measures: In the event of a spill, follow these procedures:

- Evacuate the area.
- Ensure adequate ventilation.
- Wear the appropriate personal protective equipment as outlined above.[3]
- Absorb the spill with an inert material, such as vermiculite, sand, or earth.[3]
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[3]
- Do not let the product enter drains.[2]

Disposal: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[3]

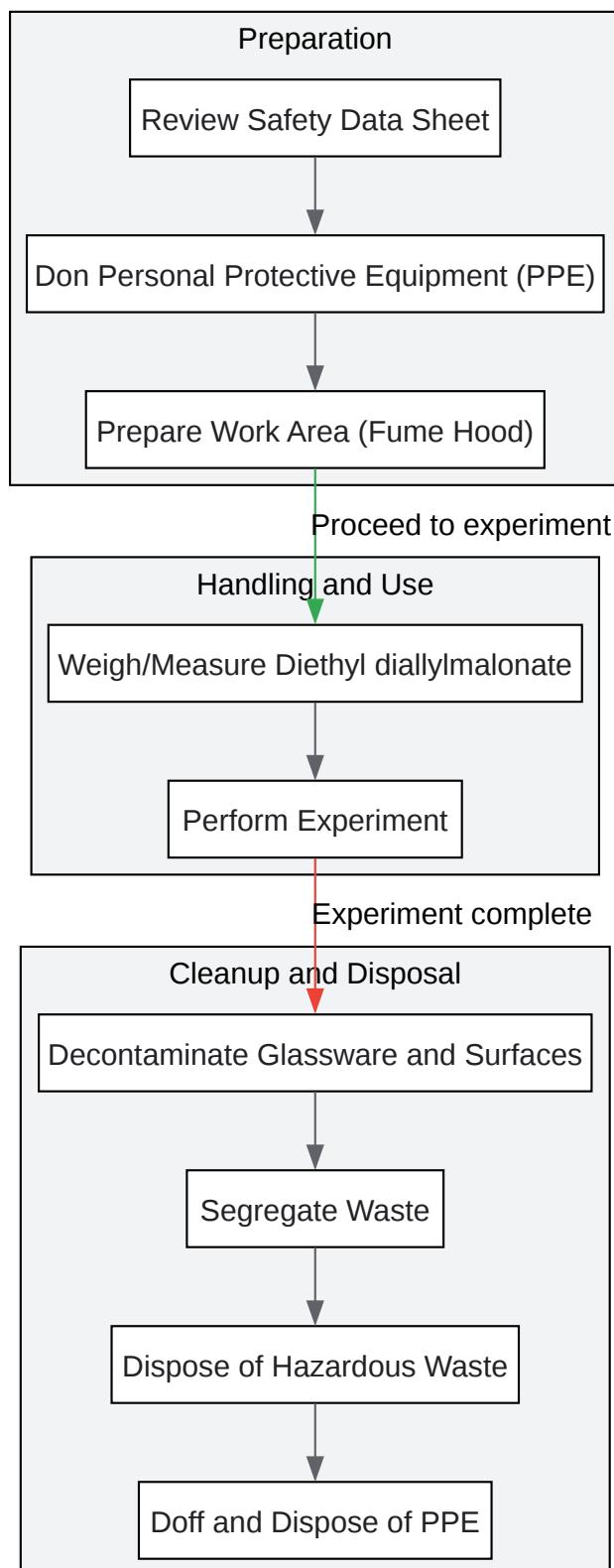
- Dispose of this material as hazardous waste.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[1]
- Alternatively, the material may be mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Contaminated packaging should be disposed of as unused product.[1]
- Consult state and local hazardous waste regulations to ensure complete and accurate classification and disposal.[3]

Quantitative Data

| Property | Value |
|------------------------------|--|
| Flash Point | > 110 °C (> 230 °F)[3] or 113 °C (235.4 °F) - closed cup |
| Boiling Point | 128-130 °C at 12 mmHg |
| Density | 0.994 g/mL at 25 °C |
| LD50/LC50 | Not available[3] |
| Occupational Exposure Limits | No OSHA Vacated PELs are listed for this chemical.[3] |

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Diethyl diallylmalonate** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Diethyl diallylmalonate**.

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